

Technical Support Center: Purification of 3-Bromobenzyl Alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromobenzyl alcohol

Cat. No.: B105401

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the purification of **3-Bromobenzyl alcohol**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Bromobenzyl alcohol** is provided below. These values are critical for planning purification procedures.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ BrO	[1][2][3]
Molecular Weight	187.03 g/mol	[1][3][4]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	165 °C at 16 mmHg	[1][4][5]
228-230 °C at 760 mmHg	[2]	
Melting Point	18-21 °C	[2]
Density	~1.56 g/mL at 25 °C	[1][4]
Refractive Index	n _{20/D} ~1.584	[1][4]
Solubility	Slightly soluble in water	[1][6]
Soluble in common organic solvents like ethanol and acetone	[7]	
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container	[8]

Frequently Asked Questions (FAQs)

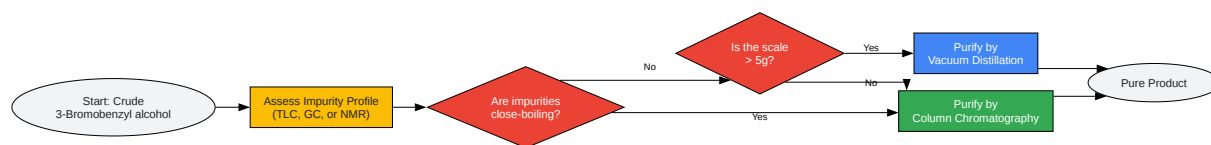
Q1: What are the most common methods for purifying **3-Bromobenzyl alcohol**?

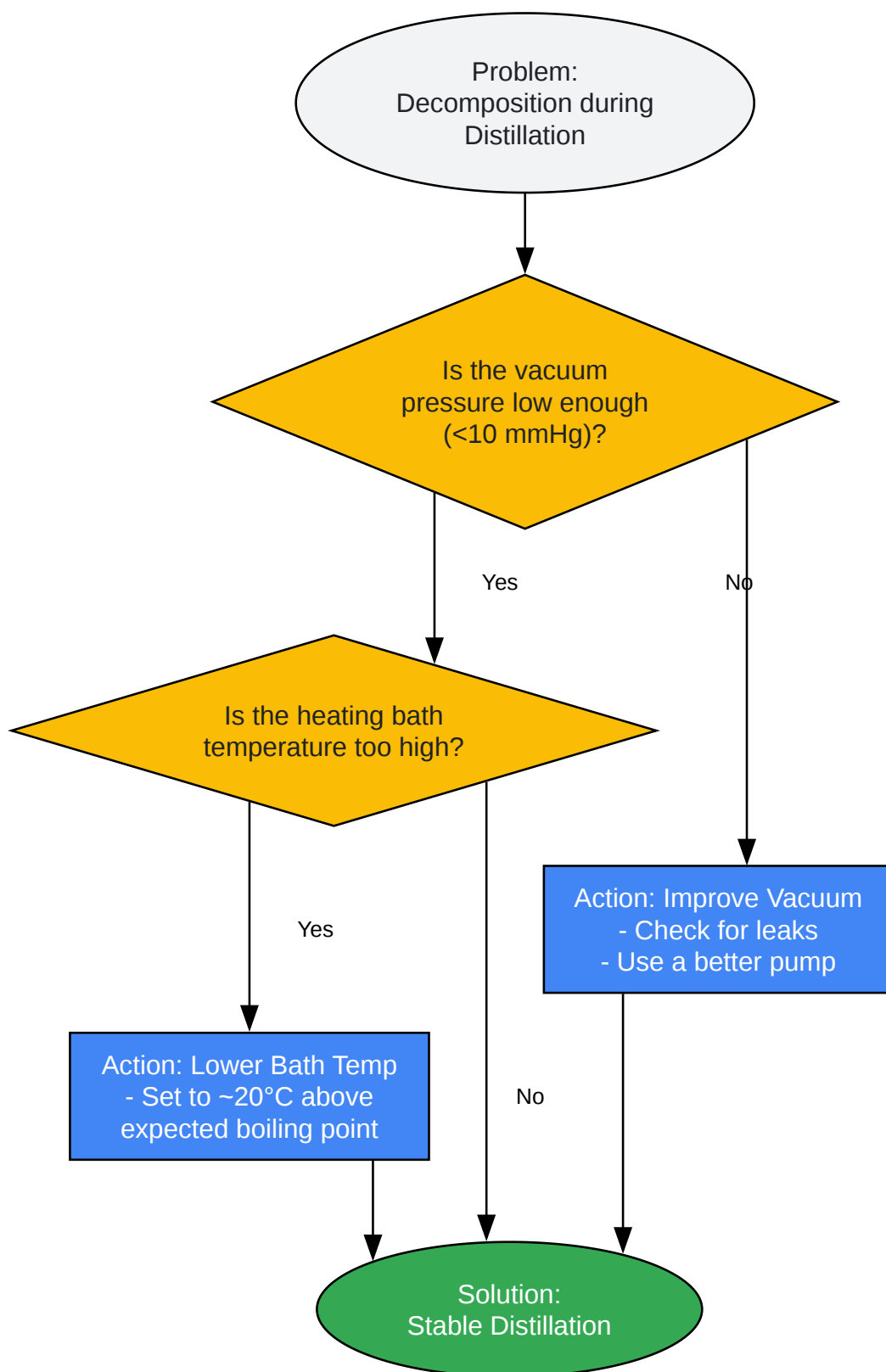
A1: The two most effective and widely used methods for purifying **3-Bromobenzyl alcohol** are:

- **Vacuum Distillation:** This is the preferred method for large quantities of material that are already relatively pure (e.g., >90%). Since **3-Bromobenzyl alcohol** is a high-boiling liquid, distillation must be performed under reduced pressure to prevent thermal decomposition.
- **Silica Gel Column Chromatography:** This technique is ideal for purifying smaller quantities of the alcohol or for removing impurities with very similar boiling points. It is highly effective at separating the target compound from both more polar and less polar contaminants.[9]

Q2: How do I choose the best purification method for my sample?

A2: The choice depends on the scale of your experiment and the impurity profile of your crude product. A preliminary analysis by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) can help guide your decision.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com